

physical and chemical properties of 2,3,5-Trimethylphenol-D11

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Compound of Interest

Compound Name: 2,3,5-Trimethylphenol-D11

Cat. No.: B1477892

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An In-Depth Technical Guide to 2,3,5-Trimethylphenol-D11

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3,5-Trimethylphenol-D11**. It is intended for researchers, scientists, and professionals in drug development who are working with or have an interest in this isotopically labeled compound. This document includes a summary of its physicochemical properties, detailed experimental protocols, and visualizations of relevant chemical syntheses.

Core Physical and Chemical Properties

2,3,5-Trimethylphenol-D11 is the deuterated analog of 2,3,5-trimethylphenol. The following table summarizes the key physical and chemical properties for both the deuterated and the non-deuterated (parent) compound.

Property	2,3,5-Trimethylphenol-D11	2,3,5-Trimethylphenol (Parent Compound)
Molecular Formula	C ₉ D ₁₁ HO[1]	C ₉ H ₁₂ O[2][3][4][5]
Molecular Weight	147.2588 g/mol [1]	136.19 g/mol [2][3][4]
Accurate Mass	147.1579 Da[1]	136.088821 Da[2]
CAS Number	362049-46-5[1]	697-82-5[1][2][3][4][5][6][7][8]
Appearance	-	White to light yellow solid[9], White to off-white powder[8]
Melting Point	-	92-95 °C[2][8], 93-94 °C[7], 95-96 °C[5]
Boiling Point	-	230-231 °C[7][8], 231.1±9.0 °C[2], 233 °C[5]
Solubility	-	Soluble in alcohol[7]. Water solubility: 762 mg/L at 25 °C[7]. Slightly soluble in water. Soluble in DMSO at 50 mg/mL[10].
Density	-	1.0±0.1 g/cm ³ [2]
Flash Point	-	103.6±8.4 °C[2]
pKa (Strongest Acidic)	-	10.57
LogP	-	2.86[2], 2.73
Vapor Pressure	-	0.0±0.5 mmHg at 25°C[2]

Experimental Protocols

Synthesis of 2,3,5-Trimethylphenol

A common method for the synthesis of 2,3,5-trimethylphenol involves the rearrangement of 2,3,6-trimethylphenol.[11]

Materials:

- 2,3,6-trimethylphenol (raw material)[[11](#)]
- Aluminum trihalide (e.g., aluminum chloride, aluminum bromide)[[11](#)]
- Organic solvent (optional, e.g., n-hexane, n-heptane, octane, cyclohexane, benzene, toluene, xylene)[[11](#)]

Procedure:

- The rearrangement reaction is carried out with 2,3,6-trimethylphenol as the starting material. [[11](#)]
- The reaction is conducted under the action of an aluminum trihalide catalyst.[[11](#)] The molar ratio of aluminum trihalide to 2,3,6-trimethylphenol can range from 1:1 to 3:1.[[11](#)]
- The reaction can be performed without a solvent or in the presence of an organic solvent. [[11](#)] The amount of solvent used is typically 1 to 10 times the mass of the 2,3,6-trimethylphenol.[[11](#)]
- The reaction temperature is maintained between 90 °C and 170 °C.[[11](#)]
- The product, 2,3,5-trimethylphenol, is obtained after the rearrangement reaction.[[11](#)]

Purification by Crystallization

Purification of 2,3,5-trimethylphenol can be achieved through crystallization.[[8](#)][[12](#)]

Materials:

- Crude 2,3,5-trimethylphenol
- Solvent (e.g., water, petroleum ether, or a low molecular weight alcohol like isopropyl alcohol)[[8](#)][[12](#)]

Procedure:

- Dissolve the crude 2,3,5-trimethylphenol in a suitable solvent, such as water or petroleum ether.[\[8\]](#)
- Allow the solution to cool, which will induce the crystallization of the purified phenol.
- Separate the crystals from the mother liquor, for instance, by filtration.[\[12\]](#)
- For higher purity, the recrystallization process can be repeated multiple times.[\[12\]](#)

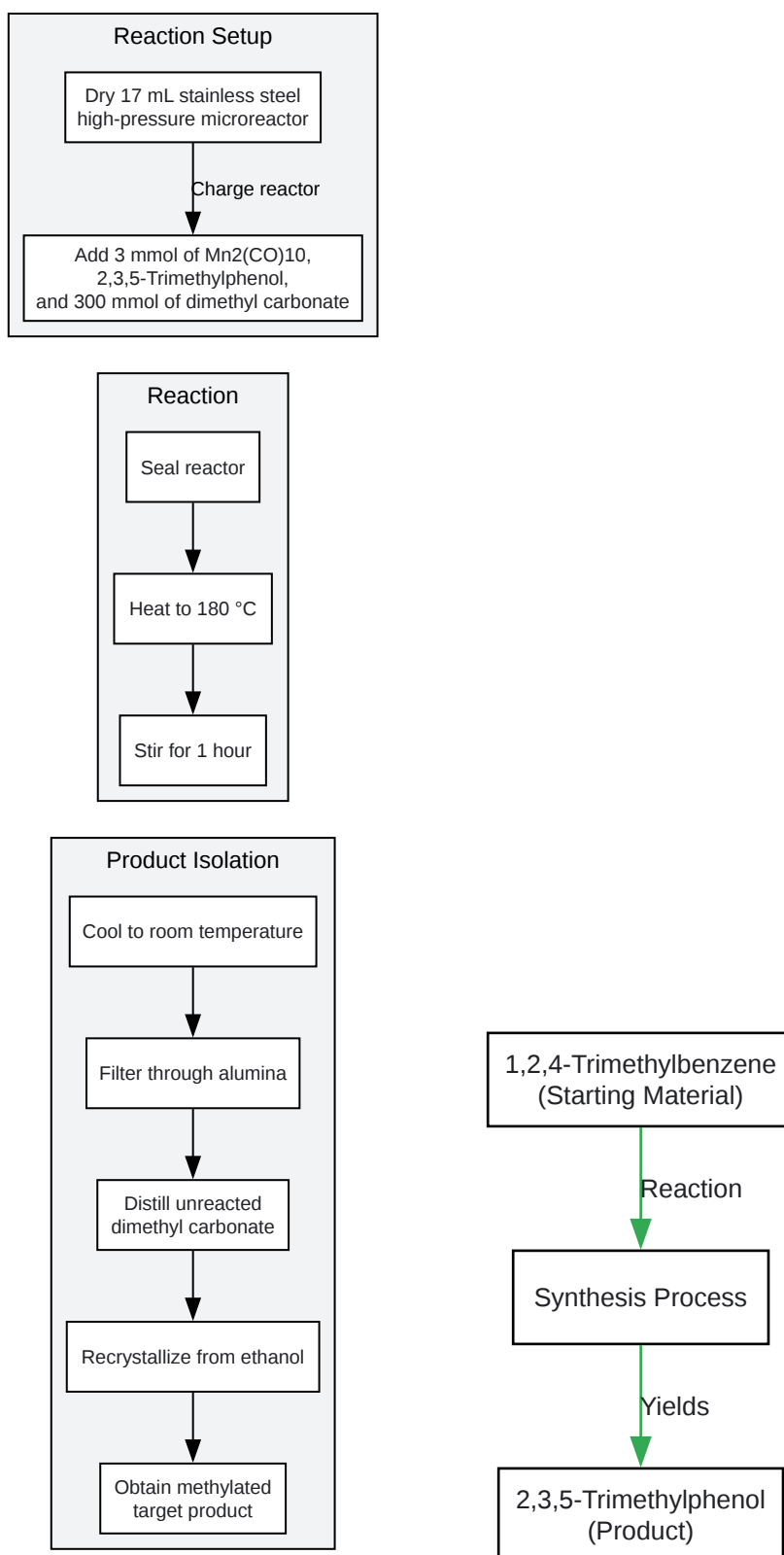
Applications and Chemical Reactions

2,3,5-Trimethylphenol is a valuable intermediate in organic synthesis.[\[9\]](#) It is notably used in the production of intermediates for the synthesis of Vitamin E (alpha-tocopherol) and tretinoin.[\[8\]](#)[\[12\]](#)

Etherification of 2,3,5-Trimethylphenol

An example of its chemical reactivity is the etherification reaction to produce a methylated derivative.[\[9\]](#)

Experimental Workflow for Etherification



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References

- 1. 2,3,5-Trimethylphenol-d11 | LGC Standards [lgcstandards.com]
- 2. 2,3,5-Trimethylphenol | CAS#:697-82-5 | Chemsrce [chemsrc.com]
- 3. Phenol, 2,3,5-trimethyl- [webbook.nist.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. Phenol, 2,3,5-trimethyl- [webbook.nist.gov]
- 6. fishersci.com [fishersci.com]
- 7. 2,3,5-trimethyl phenol, 697-82-5 [thegoodscentcompany.com]
- 8. 2,3,5-Trimethylphenol | 697-82-5 [chemicalbook.com]
- 9. Page loading... [guidechem.com]
- 10. 2,3,5-Trimethylphenol | TargetMol [targetmol.com]
- 11. CN104672062A - Synthetic method of 2, 3, 5-trimethylphenol - Google Patents [patents.google.com]
- 12. US2370554A - Process for the production of 2,3,5-trimethyl phenol - Google Patents [patents.google.com]
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